Protocol for solid-phase synthesis of Ala-Ser-Lys tripeptide

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Compound of Interest

Compound Name:	*Ala-Ser-Lys*
Cat. No.:	*B13919106*

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Advanced Protocol for the Solid-Phase Synthesis of the **Ala-Ser-Lys** (ASK) Tripeptide: Mechanistic Rationale and Methodological Workflow

Short, functional peptides such as the **Ala-Ser-Lys** (ASK) tripeptide serve as critical building blocks in biochemical assays, drug development, and biomaterials. As a Senior Application Scientist, I have designed this protocol to move beyond a simple "recipe." This guide comprehensively details the mechanistic causality behind each step of the 9-fluorenylmethoxycarbonyl (Fmoc) Solid-Phase Peptide Synthesis (SPPS) workflow, ensuring a self-validating, high-yield system.

Mechanistic Rationale & Experimental Design

The synthesis of the ASK peptide proceeds from the C-terminus to the N-terminus (Lys

Ser

Ala). To achieve high purity and prevent side reactions, the experimental design relies on three mechanistic pillars:

Resin Selection (Fmoc-Lys(Boc)-Wang Resin): We utilize a pre-loaded Wang resin. The Wang linker is an acid-labile benzyl alcohol derivative that yields a free C-terminal carboxylic acid

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upon cleavage. Utilizing a pre-loaded resin bypasses the initial esterification step, which is notoriously prone to base-catalyzed racemization and low loading efficiencies[1].

Protecting Group Orthogonality: A robust SPPS protocol requires orthogonal protecting groups—meaning they are cleaved by completely different chemical mechanisms[2].

- -Amino Protection: Fmoc groups are base-labile (cleaved by 20% piperidine)[3].
- Side-Chain Protection: The

  -amino group of Lysine is protected by a tert-butyloxycarbonyl (Boc) group, and the hydroxyl group of Serine is protected by a tert-butyl (tBu) ether. Both are acid-labile and stable under the basic conditions used for Fmoc removal[1]. Alanine requires no side-chain protection.

Activation Chemistry (DIC / Oxyma Pure): Traditional coupling relies on uronium salts (e.g., HBTU, HATU) with a tertiary amine base (DIPEA). However, excess base can cause racemization, and slow activation can lead to the truncation of the peptide via N-terminal guanidinylation. To circumvent this, we employ N,N'-Diisopropylcarbodiimide (DIC) and Oxyma Pure. Oxyma Pure acts as an exceptional nucleophile that rapidly attacks the O-acylisourea intermediate formed by DIC, generating a highly reactive ester that undergoes smooth aminolysis at a neutral pH. Furthermore, Oxyma Pure eliminates the explosion hazards associated with traditional benzotriazoles like HOBt[4].

Required Reagents and Materials

All quantitative data for a 0.1 mmol scale synthesis is summarized below to ensure precise stoichiometric control.

Table 1: Reagent Summary and Stoichiometry (0.1 mmol Scale)

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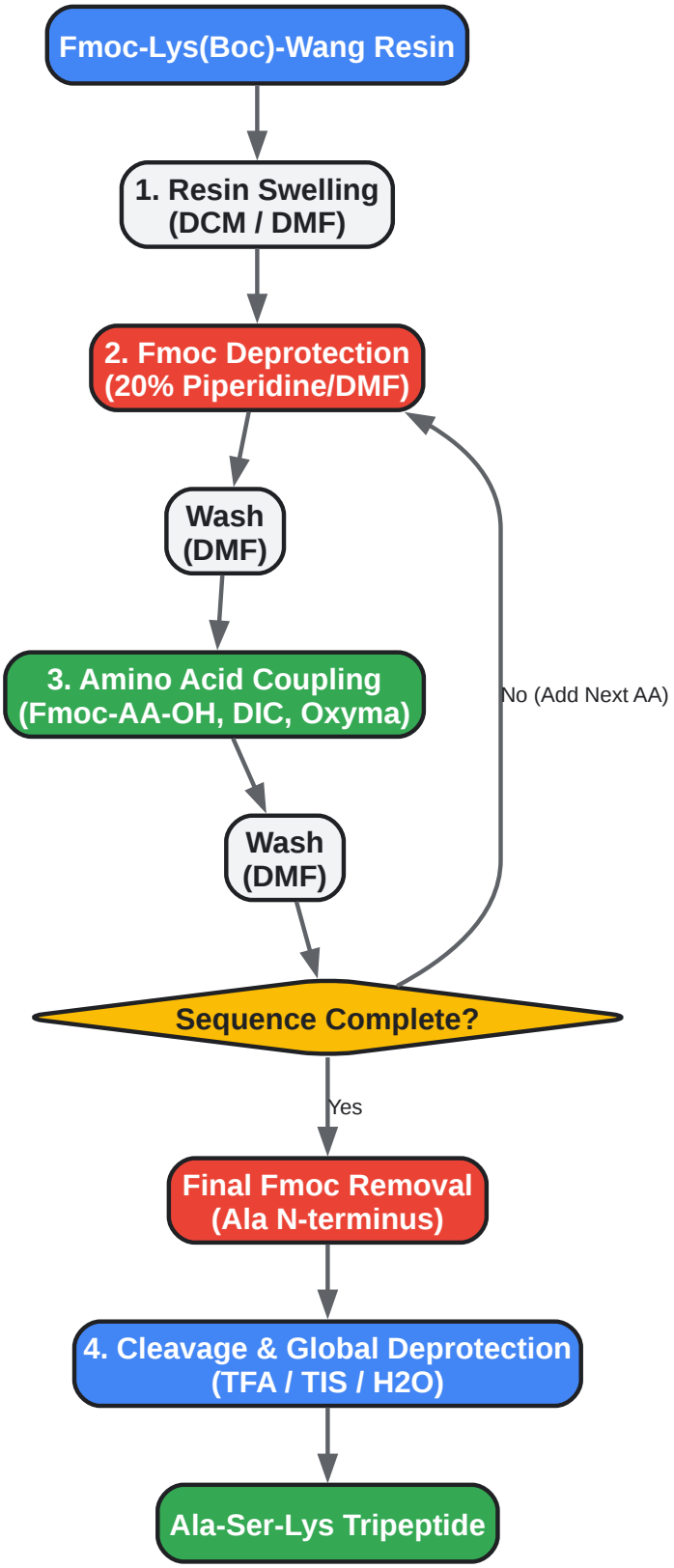
Reagent	Role	Equivalents	Amount / Volume
Fmoc-Lys(Boc)-Wang Resin	Solid Support (Loading: ~0.6 mmol/g)	1.0 eq	167 mg
Fmoc-Ser(tBu)-OH	Amino Acid 2	4.0 eq	153 mg (0.4 mmol)
Fmoc-Ala-OH	Amino Acid 3	4.0 eq	125 mg (0.4 mmol)
DIC	Coupling Activator	4.0 eq	62 µL (0.4 mmol)
Oxyma Pure	Coupling Additive / Suppressor	4.0 eq	57 mg (0.4 mmol)
20% Piperidine in DMF	Fmoc Deprotection Base	Excess	2 × 3 mL per cycle
DCM / DMF	Swelling and Washing Solvents	N/A	~3 mL per wash

Table 2: Cleavage Cocktail Composition

Component	Function	Volume %	Volume (for 3 mL)
Trifluoroacetic Acid (TFA)	Global Cleavage Reagent	95.0%	2.85 mL
Triisopropylsilane (TIS)	Carbocation Scavenger	2.5%	75 µL
Ultrapure H O	Carbocation Scavenger	2.5%	75 µL

Visualizing the SPPS Logic

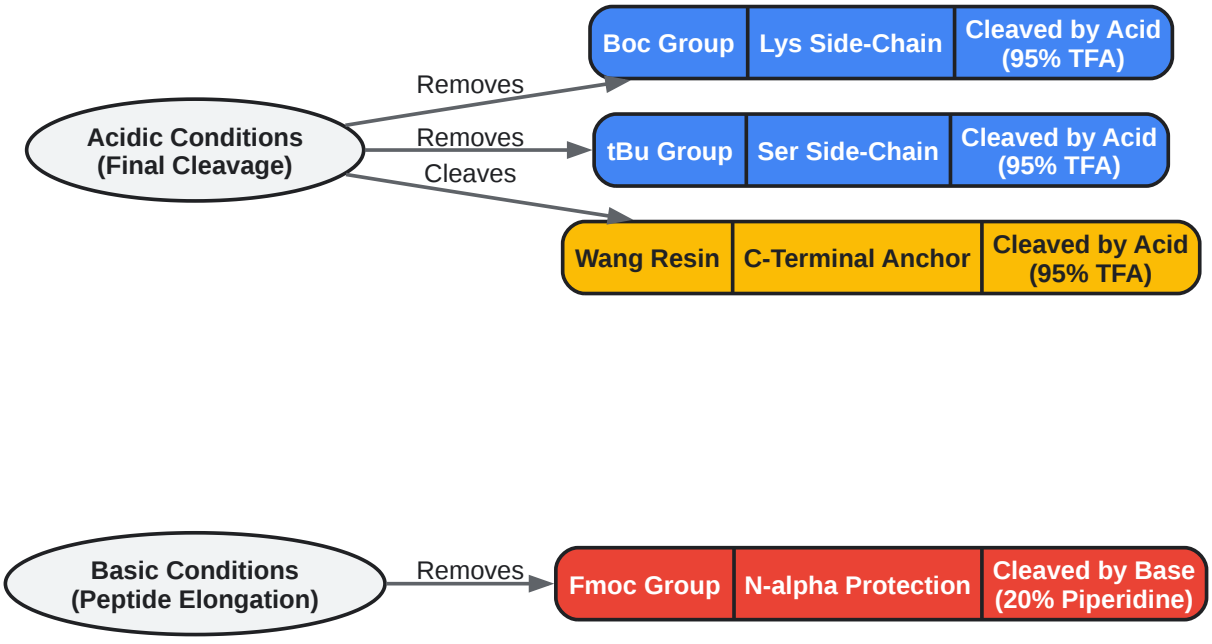
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Caption: Iterative Fmoc-SPPS workflow for the synthesis of the **Ala-Ser-Lys** tripeptide.

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Caption: Orthogonal protecting group strategy ensuring selective deprotection during SPPS.

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Step-by-Step Experimental Protocol

Step 1: Resin Swelling

- Weigh 167 mg of Fmoc-Lys(Boc)-Wang resin into a fritted SPPS reaction vessel.
- Add 3 mL of Dichloromethane (DCM) and agitate on a shaker for 15 minutes. Drain the solvent.
- Add 3 mL of N,N-Dimethylformamide (DMF) and agitate for an additional 15 minutes. Drain. Causality: Swelling expands the cross-linked polystyrene polymer matrix, exposing the reactive sites deep within the beads to the liquid phase, thereby maximizing coupling efficiency and kinetic rates.

Step 2: Fmoc Deprotection

- Add 3 mL of 20% (v/v) piperidine in DMF to the swollen resin.
- Agitate for 5 minutes, then drain.
- Add a fresh 3 mL of 20% piperidine in DMF and agitate for 15 minutes. Drain.
- Wash the resin exhaustively to remove all traces of base: DMF (3 × 3 mL), DCM (3 × 3 mL), and DMF (3 × 3 mL). Causality: The two-step deprotection ensures complete removal of the Fmoc group via base-catalyzed

  -elimination[3]. Exhaustive washing is critical; residual piperidine will prematurely deprotect the incoming amino acid in the next step, leading to double-insertions or chain termination.

Step 3: Amino Acid Coupling (Iterative)

Note: Perform this step first for Fmoc-Ser(tBu)-OH, and then repeat Steps 2 & 3 for Fmoc-Ala-OH.

- Dissolve 0.4 mmol (4 eq) of the Fmoc-amino acid and 57 mg of Oxyma Pure (4 eq) in 2 mL of DMF.
- Add 62 µL of DIC (4 eq) to the solution. Stir for 2 minutes to pre-activate the amino acid into the reactive Oxyma ester.

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- Add the activated mixture to the resin. Agitate for 60 minutes at room temperature.
- Drain the reaction vessel and wash the resin: DMF (3 × 3 mL), DCM (3 × 3 mL), and DMF (3 × 3 mL).
- Self-Validation (Kaiser Test): Take a few resin beads and perform a Kaiser test. Colorless/yellow beads indicate complete coupling (no free primary amines). Blue beads indicate incomplete coupling, requiring a repetition of Step 3.

Step 4: Final Deprotection, Cleavage, and Scavenging

- After the successful coupling of Alanine, perform a final Fmoc deprotection (repeat Step 2) to yield the free N-terminus.
- Wash the resin with DCM (5 × 3 mL) to remove all DMF, and dry it under a gentle stream of nitrogen.
- Prepare the cleavage cocktail (Table 2): 95% TFA, 2.5% TIS, and 2.5% H

  O.
- Add 3 mL of the cocktail to the dried resin. Agitate gently for 2 hours at room temperature.
- Filter the cleavage mixture into a clean 15 mL centrifuge tube. Wash the resin with an additional 1 mL of neat TFA and combine the filtrates. Causality: The 95% TFA simultaneously cleaves the peptide from the Wang resin and removes the Boc and tBu side-chain protecting groups[1]. During acidolysis, tert-butyl groups generate highly reactive carbocations that can re-alkylate the peptide. TIS and water act as nucleophilic scavengers to permanently quench these cations, ensuring product integrity.

Step 5: Precipitation and Isolation

- Concentrate the TFA filtrate under a gentle stream of nitrogen to approximately 1 mL.
- Add 10 mL of ice-cold diethyl ether to the concentrated filtrate to precipitate the crude **Ala-Ser-Lys** peptide.
- Centrifuge at 4000 rpm for 5 minutes at 4°C. Decant the ether supernatant carefully.

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- Wash the peptide pellet twice more with 10 mL of ice-cold diethyl ether, centrifuging and decanting each time.
- Air-dry the pellet briefly, then dissolve in MS-grade water/acetonitrile (with 0.1% TFA) and lyophilize to obtain the crude peptide powder. Causality: Diethyl ether selectively precipitates the polar peptide while dissolving the cleaved non-polar protecting groups, TIS, and residual TFA, providing a highly efficient initial purification step.

Analytical Validation

To validate the success of the synthesis, the crude lyophilized powder should be analyzed via:

- RP-HPLC: Using a C18 column with a linear gradient of Water/Acetonitrile (both containing 0.1% TFA) to assess crude purity.
- ESI-MS: To confirm the exact mass of the **Ala-Ser-Lys** tripeptide (Theoretical Monoisotopic Mass: 318.19 Da; Expected

  : 319.19 m/z).

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